

# Spectroscopic and Structural Elucidation of Harzianopyridone: A Technical Guide

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## Compound of Interest

Compound Name: Harzianopyridone

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This technical guide provides an in-depth overview of the spectroscopic data for **Harzianopyridone**, a bioactive secondary metabolite isolated from the fungus *Trichoderma harzianum*. The following sections detail the nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) data, along with the experimental protocols utilized for its isolation and characterization.

## Core Spectroscopic Data of Harzianopyridone

The structure of **Harzianopyridone** has been determined to be (E)-4-hydroxy-6,6-dimethoxy-3-(2-methyl-1-oxohex-4-enyl)pyridin-2-one[1]. The comprehensive spectroscopic data are summarized in the tables below.

## Nuclear Magnetic Resonance (NMR) Data

<sup>1</sup>H NMR Spectroscopic Data for **Harzianopyridone**

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
1.15	d	7.0	2'-CH <sub>3</sub>
1.68	d	6.0	H-6'
2.30	m	H-3'	
3.25	s	6-OCH <sub>3</sub>	
3.75	m	H-2'	
5.45	m	H-4', H-5'	
5.95	s	H-5	

<sup>13</sup>C NMR Spectroscopic Data for **Harzianopyridone**

Chemical Shift ( $\delta$ ) ppm	Assignment
15.8	2'-CH <sub>3</sub>
17.9	C-6'
35.4	C-3'
42.6	C-2'
52.1	6-OCH <sub>3</sub>
95.8	C-5
98.7	C-6
108.9	C-3
125.8	C-4'
130.7	C-5'
164.8	C-4
165.9	C-2
204.1	C-1'

## Mass Spectrometry (MS) Data

High-resolution mass spectrometry has been utilized to determine the molecular formula and fragmentation pattern of **Harzianopyridone**.

High-Resolution Mass Spectrometry (HRMS) Data for **Harzianopyridone**

Ion	m/z [M+H] <sup>+</sup>	Molecular Formula
Harzianopyridone	282.1341	C <sub>14</sub> H <sub>19</sub> NO <sub>5</sub>

## Infrared (IR) Spectroscopy Data

The infrared spectrum of **Harzianopyridone** exhibits characteristic absorption bands corresponding to its functional groups.

Infrared (IR) Absorption Data for **Harzianopyridone**

Wavenumber (cm <sup>-1</sup> )	Functional Group Assignment
~3400	O-H (Alcohol)
~2950	C-H (Alkyl)
~1710	C=O (Ketone)
~1640	C=O (Pyridone)
~1600, ~1460	C=C (Alkene and Aromatic)
~1200	C-O (Ether)

## Experimental Protocols

### Isolation and Purification of **Harzianopyridone**

The isolation of **Harzianopyridone** from *Trichoderma harzianum* involves a multi-step process to extract and purify the compound from the fungal culture.

- **Fungal Culture:** *Trichoderma harzianum* is cultured on a suitable medium, such as potato dextrose agar, to promote growth and secondary metabolite production.
- **Extraction:** The fungal mycelium and culture broth are extracted with an organic solvent, typically ethyl acetate, to isolate the crude secondary metabolites.
- **Chromatographic Separation:** The crude extract is subjected to column chromatography on silica gel. A gradient elution system, for example, a mixture of hexane and ethyl acetate with increasing polarity, is used to separate the different components.
- **Further Purification:** Fractions containing **Harzianopyridone** are identified by thin-layer chromatography (TLC) and further purified using preparative high-performance liquid chromatography (HPLC) to yield the pure compound.

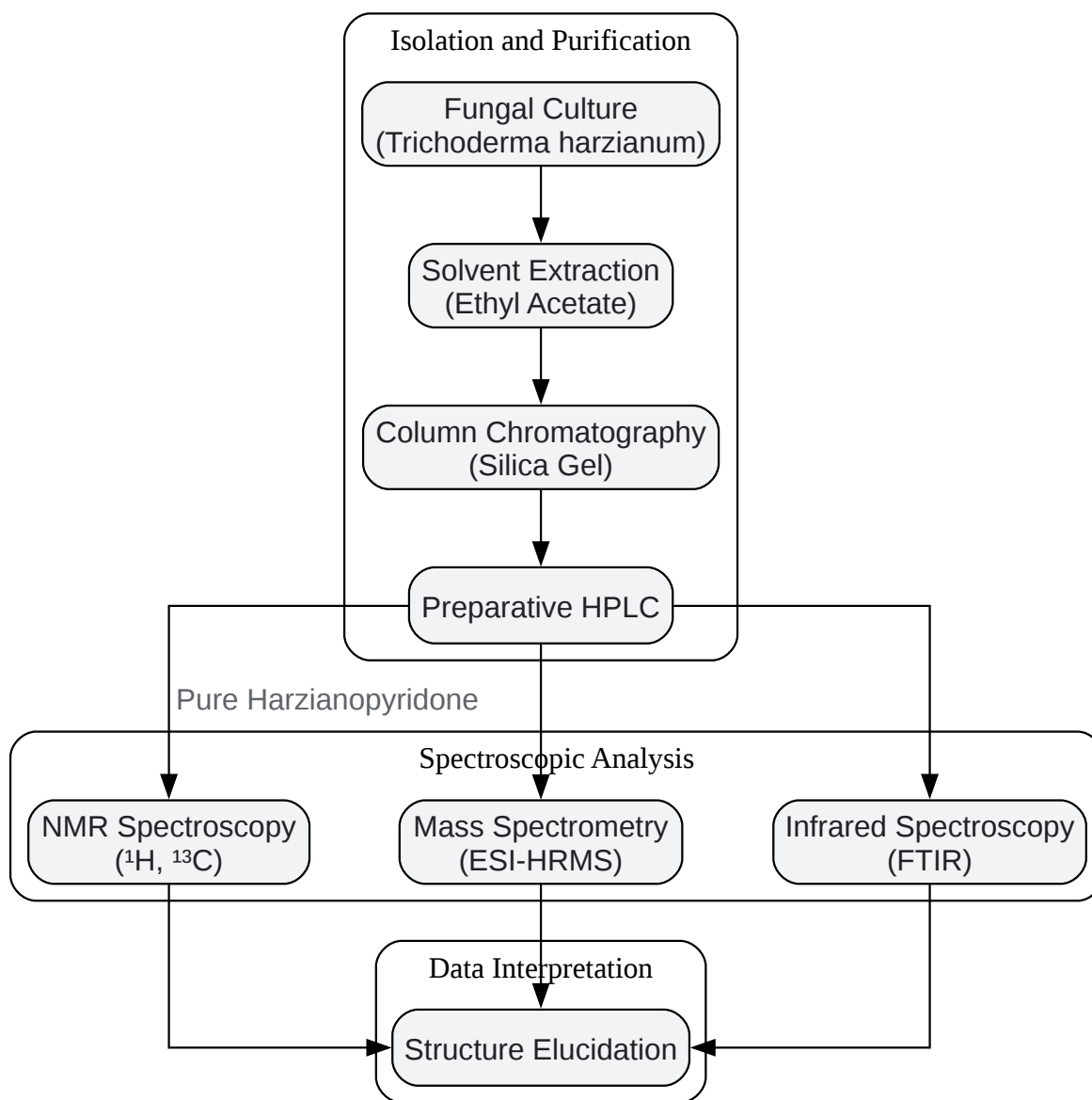
## Spectroscopic Analysis

**NMR Spectroscopy**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are recorded on a high-field NMR spectrometer (e.g., 400 or 500 MHz). The purified sample is dissolved in a deuterated solvent, such as chloroform-d ( $\text{CDCl}_3$ ) or methanol-d<sub>4</sub> ( $\text{CD}_3\text{OD}$ ). Chemical shifts are reported in parts per million (ppm) relative to the solvent peak or an internal standard (e.g., tetramethylsilane, TMS).

**Mass Spectrometry** Mass spectra are obtained using a high-resolution mass spectrometer, often coupled with an electrospray ionization (ESI) source. The sample is typically dissolved in a suitable solvent like methanol and introduced into the mass spectrometer. The data is collected in positive ion mode to observe the protonated molecule  $[\text{M}+\text{H}]^+$ .

**Infrared Spectroscopy** The IR spectrum is recorded using a Fourier-transform infrared (FTIR) spectrometer. A small amount of the purified solid sample is mixed with potassium bromide (KBr) to form a pellet, or the spectrum is obtained from a thin film of the compound.

## Workflow and Pathway Diagrams



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Caption: Experimental workflow for the isolation and spectroscopic analysis of **Harzianopyridone**.

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## References

- 1. Structure and biosynthesis of harzianopyridone, an antifungal metabolite of *Trichoderma harzianum* - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
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